

# (Benzyloxycarbonyl)-DL-alanine molecular weight and formula

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## Compound of Interest

Compound Name: *N*-(Benzyloxycarbonyl)-DL-alanine

Cat. No.: B554550

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## An In-Depth Technical Guide to (Benzyloxycarbonyl)-DL-alanine

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of reagents is paramount. (Benzyloxycarbonyl)-DL-alanine, a common intermediate in peptide synthesis, is no exception. This guide provides core information on its molecular weight and formula, presented in a clear, structured format.

## Physicochemical Properties

The fundamental molecular characteristics of (Benzyloxycarbonyl)-DL-alanine are summarized below. This data is foundational for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	223.23 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Monoisotopic Mass	223.08445790 Da <a href="#">[2]</a> <a href="#">[4]</a>

## Chemical Structure

The structural formula provides a visual representation of the atomic arrangement and bonding within the (Benzyloxycarbonyl)-DL-alanine molecule. The diagram below illustrates the

connectivity of the alanine backbone, the benzyloxycarbonyl protecting group, and the carboxylic acid moiety.

Caption: Chemical structure of (Benzyloxycarbonyl)-DL-alanine.

## Experimental Protocols

The molecular weight and formula for well-established compounds like (Benzyloxycarbonyl)-DL-alanine are determined through standard analytical chemistry techniques.

- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is employed to determine the precise monoisotopic mass of the molecule, from which the molecular formula can be deduced with high confidence.
- **Elemental Analysis:** This technique measures the percentage composition of individual elements (carbon, hydrogen, nitrogen, oxygen) in the compound. The resulting ratios are used to derive the empirical formula, which is then reconciled with the molecular weight to confirm the molecular formula.

These values are widely verified and are available in numerous chemical databases and commercial supplier specifications.<sup>[1][2][3][4]</sup>

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## References

- 1. Cas 1142-20-7, N-Carbobenzyloxy-L-alanine | lookchem [lookchem.com]
- 2. N-carbobenzyloxyalanine | C<sub>11</sub>H<sub>13</sub>NO<sub>4</sub> | CID 736104 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. echemi.com [echemi.com]
- 5. A16716.06 [thermofisher.com]

- 6. medchemexpress.com [medchemexpress.com]
- 7. chembk.com [chembk.com]
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